

2-Chloro-6-iodobenzoyl chloride proper disposal procedures

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Compound of Interest

Compound Name: 2-Chloro-6-iodobenzoyl chloride

CAS No.: 1261850-84-3

Cat. No.: B1433773

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2-Chloro-6-iodobenzoyl Chloride: Comprehensive Laboratory Safety and Disposal Guide

As an electrophilic acylating agent, **2-chloro-6-iodobenzoyl chloride** (CAS: 1261850-84-3) is a highly reactive building block utilized in advanced organic synthesis and drug development[1]. Due to its acyl chloride functional group, it is inherently unstable in the presence of moisture, acting as a potent lachrymator and corrosive agent.

This guide provides drug development professionals and laboratory personnel with the authoritative logistical and operational procedures required to handle, store, and dispose of this compound safely, ensuring compliance with professional environmental health and safety (EHS) standards.

Chemical Properties & Hazard Profile

Before initiating any disposal protocol, it is critical to understand the physicochemical properties that dictate the compound's reactivity. **2-Chloro-6-iodobenzoyl chloride** reacts exothermically with ambient humidity or water to yield 2-chloro-6-iodobenzoic acid and hydrogen chloride (HCl) gas.

Table 1: Quantitative Data and Hazard Identification

Property / Specification	Data
Chemical Name	2-Chloro-6-iodobenzoyl chloride
CAS Registry Number	1261850-84-3[1]
Molecular Formula	C7H3ClI2O[1]
Molecular Weight	300.91 g/mol [2]
Hazard Class	Class 8 (Corrosive)[2]
GHS Hazard Statements	H314: Causes severe skin burns and eye damage[2]
Storage Requirements	2-8°C, inert atmosphere (Ar/N2), dark place[2]
Primary Reactivity Risk	Violent hydrolysis; evolves corrosive HCl gas

Logistical Safety & Pre-Disposal Handling

Expertise & Experience (Causality): The degradation of acyl chlorides is autocatalytic in the presence of moisture. The generated HCl gas can rapidly pressurize sealed containers, leading to catastrophic vessel failure (explosion) if stored improperly. Therefore, all handling must occur under strictly anhydrous conditions.

- **Environmental Control:** Always handle within a certified, properly functioning chemical fume hood.
- **Personal Protective Equipment (PPE):** Heavy-duty nitrile or neoprene gloves (standard latex offers insufficient protection against halogenated organics), a flame-resistant laboratory coat, tightly fitting chemical safety goggles, and a face shield.
- **Storage Integrity:** Prior to disposal, ensure the container is purged with an inert gas (Nitrogen or Argon) and sealed with Parafilm or Teflon tape before being placed in secondary containment at 2-8°C[2].

Operational Disposal Plans

The disposal of **2-chloro-6-iodobenzoyl chloride** must be bifurcated based on the quantity of the material. Bulk disposal must always be relegated to licensed professionals. In-lab quenching is strictly reserved for trace residues, empty vessels, or micro-scale spills.

Protocol A: Bulk Quantity Disposal (> 5 grams or Intact Containers)

Do not attempt to quench bulk quantities of acyl chlorides in the laboratory. The exothermic hydrolysis can rapidly boil the solvent, aerosolizing corrosive materials.

- Segregation: Keep the chemical in its original, tightly sealed container. Do not consolidate bulk acyl chlorides with other waste streams.
- Labeling: Affix a hazardous waste label clearly identifying the contents as "**2-Chloro-6-iodobenzoyl chloride**" and marking the hazards: Corrosive, Water-Reactive, Toxic.
- Containment: Place the primary container into a sturdy secondary containment vessel (e.g., a polyethylene bucket) cushioned with an inert, non-combustible absorbent material (like vermiculite).
- Transfer: Transfer custody to your institution's EHS department or a certified, licensed hazardous waste contractor for professional incineration.

Protocol B: Micro-Scale Residue Quenching (In-Lab Treatment)

This protocol is designed exclusively for neutralizing trace residues (e.g., cleaning a reaction flask or neutralizing a < 5 mL spill).

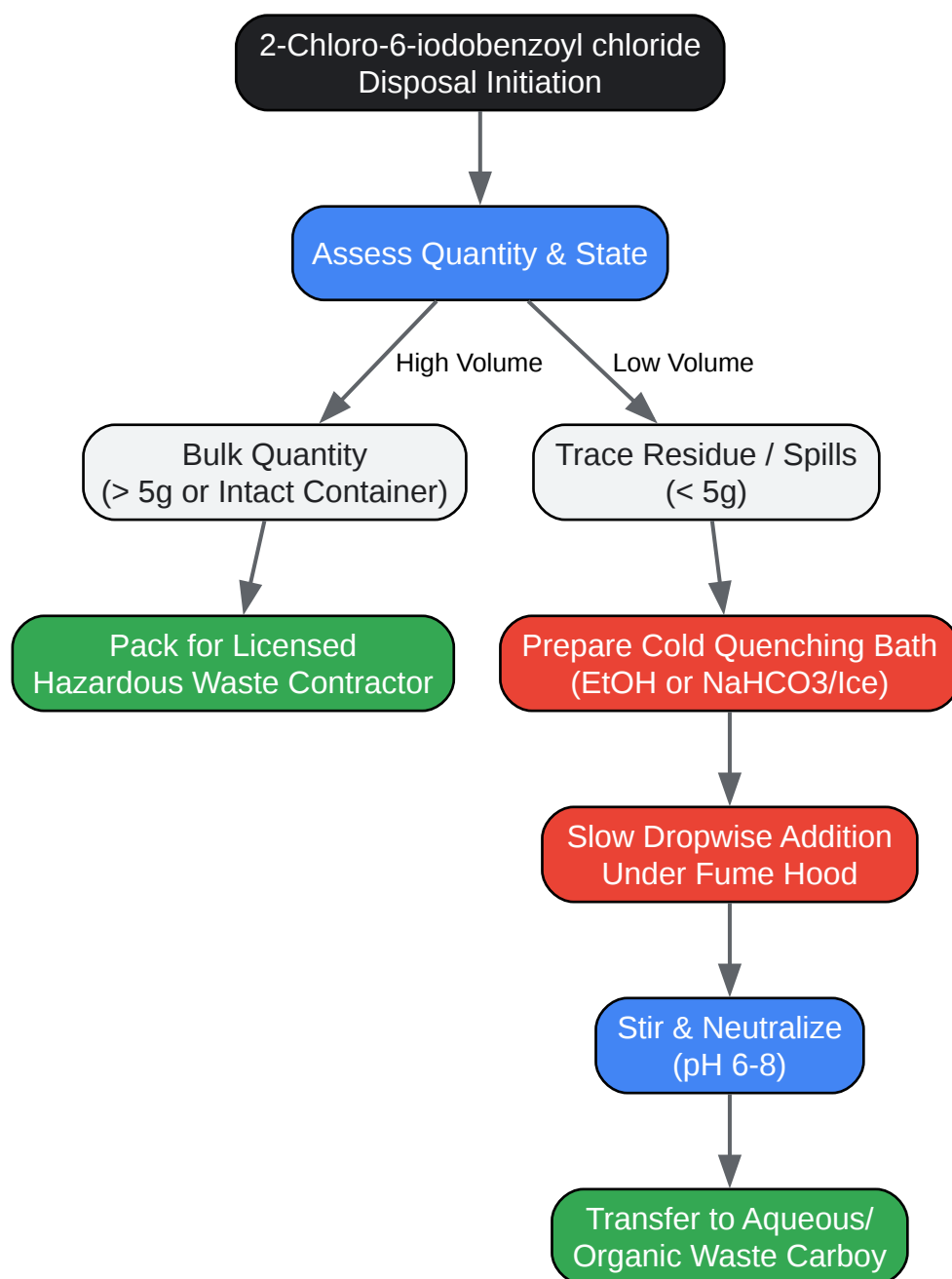
Expertise & Experience (Causality): Direct addition of water to an acyl chloride causes a violent, uncontrollable exotherm. Instead, we utilize solvolysis with an alcohol (ethanol or methanol) or a dilute, cold basic aqueous solution. Alcoholysis forms an ester (ethyl 2-chloro-6-iodobenzoate), which is a significantly less exothermic and slower reaction than hydrolysis, allowing for safe thermal management.

Step-by-Step Methodology:

- Preparation: Clear the fume hood of all incompatible materials (especially strong bases, oxidizers, and amines).
- Bath Setup: Prepare a large ice-water bath. Place a wide-mouth borosilicate beaker inside the bath.
- Quench Solution: Fill the beaker with a large excess of cold ethanol (or a 5% aqueous sodium bicarbonate solution if alcohol is contraindicated by other residues).
- Addition: Using a glass pipette, add the **2-chloro-6-iodobenzoyl chloride** residue dropwise into the stirred quench solution.
 - Critical Observation: Monitor for heat evolution and effervescence (HCl gas release). Do not add the next drop until the reaction from the previous drop has subsided.
- Agitation: Stir the mixture continuously for at least 1-2 hours at room temperature after the final addition to ensure complete solvolysis/hydrolysis.
- Neutralization: Carefully test the pH of the solution. If highly acidic, slowly add saturated sodium bicarbonate solution until the pH stabilizes between 6 and 8.
- Waste Routing: Transfer the neutralized, ambient-temperature solution to the appropriate institutional hazardous waste carboy (typically designated as "Mixed Aqueous/Organic Waste").

Disposal Workflow Visualization

The following decision matrix illustrates the standard operating procedure for evaluating and executing the disposal of this reactive compound.



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Caption: Decision tree and operational workflow for the safe disposal of **2-Chloro-6-iodobenzoyl chloride**.

References

- Win-Win Chemical. "1261850-84-3 **2-chloro-6-iodobenzoyl chloride**". Win-Win Chemical Catalog. Available at:[\[Link\]](#)

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Sources

- 1. 1261850-84-3 2-chloro-6-iodobenzoyl chloride -Win-Win Chemical [win-winchemical.com]
- 2. 281652-58-2|2-Chloro-5-Iodobenzoyl chloride|BLD Pharm [bldpharm.com]
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